

Application Notes and Protocols for Europium-Based Immunoassays

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Compound of Interest

Compound Name: *Europium;chloride*

CAS No.: *37346-48-8*

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Introduction

Europium-based immunoassays are a cornerstone of modern bioanalytical techniques, offering superior sensitivity and a wide dynamic range for the quantification of a diverse array of analytes, from proteins and hormones to pathogens and environmental contaminants.[1][2] These assays leverage the unique fluorescent properties of lanthanide chelates, particularly Europium, within a time-resolved fluorescence immunoassay (TRFIA) format.[1][3] The core principle of TRFIA lies in the long fluorescence lifetime of Europium chelates, which allows for the temporal separation of the specific signal from short-lived background fluorescence, thereby significantly enhancing the signal-to-noise ratio.[1][4][5][6] This technology has been successfully implemented in various platforms, including microplate-based assays and lateral flow immunoassays (LFIA).[4][7][8][9]

The most common format is the Dissociation-Enhanced Lanthanide Fluorescence Immunoassay (DELFIATM), a heterogeneous assay where a Europium chelate is linked to a detection antibody.[2][5] After the immunological reaction, an enhancement solution is added to

dissociate the Europium ion from its chelate and form a new, highly fluorescent micellar complex, which is then measured.^{[2][5]} This dissociation step is crucial for maximizing the fluorescence signal.^{[5][10]}

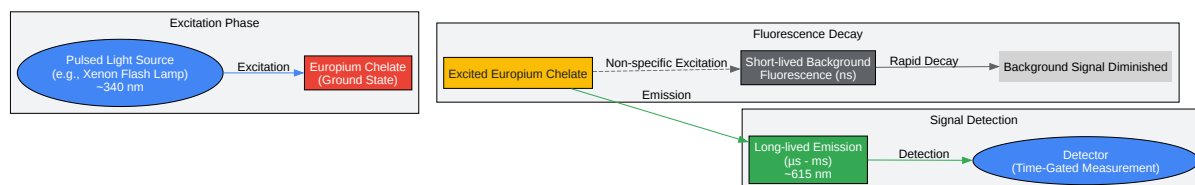
Principle of Time-Resolved Fluorescence Immunoassay (TRFIA)

The enhanced sensitivity of TRFIA stems from two key photophysical properties of Europium chelates:

- **Large Stokes Shift:** The difference between the maximum excitation and emission wavelengths is substantial (e.g., excitation at ~340 nm and emission at ~615 nm), which minimizes interference from scattered excitation light.^{[3][4]}
- **Long Fluorescence Lifetime:** Europium chelates exhibit a prolonged fluorescence decay time (in the microsecond to millisecond range) compared to the nanosecond-scale lifetime of background fluorescence from biological samples and assay components.^{[1][3][4][6]} By introducing a delay between the excitation pulse and the measurement window, the short-lived background fluorescence is allowed to decay, and only the long-lived specific signal from the Europium chelate is detected.^[1]

This time-gated detection dramatically improves the signal-to-noise ratio, leading to assays with exceptional sensitivity.^{[1][2]}

Signaling Pathway of Europium-Based TRFIA



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Caption: Europium TRFIA signaling pathway.

Quantitative Data Summary

Parameter	Value/Range	Assay Type	Analyte	Reference
Sensitivity (LOD)	0.03 ng/mL	Lateral Flow Immunoassay	Human IgG	[6]
0.07 ng/mL	TRFICA	4,4'-dinitrocarbanilide	[11]	
0.071 ng/mL	dc-TRFIA	Oxyfluorfen	[12]	
0.024 ng/mL	ic-TRFIA	Oxyfluorfen	[12]	
0.052 µg/mL	TRFIA	hs-CRP	[13]	
0.64 µg/mL	TRFIA	Lp(a)	[13]	
10 ³ cells/mL	Immunomagnetic TRFIA	E. coli O157:H7	[14]	
Dynamic Range	0.071–1074.3 ng/mL	dc-TRFIA	Oxyfluorfen	[12]
0.024–504.6 ng/mL	ic-TRFIA	Oxyfluorfen	[12]	
0.24–500 ng/mL	TRFIA	Viral Antigen	[15]	
Antibody Concentration	4 µg/mL (coating)	TRFIA	Oxyfluorfen	[12]
2 µg/mL (primary)	TRFIA	Oxyfluorfen	[12]	
Europium-labeled Antibody	1:800 dilution	TRFIA	Oxyfluorfen	[12]
Incubation Time	1 hour	Ligand Binding Assay	Peptides	[10]
1 hour	ENIA	HIV	[7]	
30 minutes	ENIA	HIV	[7]	
Excitation Wavelength	~340 nm	TRFIA	General	[4][7][10]

Emission Wavelength	~615 nm	TRFIA	General	[3] [4] [7] [10]
Time Delay	up to 400 μ s	TRL	General	[10]
Measurement Window	0.4 ms	TRF	HIV	[7]

Experimental Protocols

Protocol 1: Europium Labeling of Antibodies

This protocol describes the covalent conjugation of Europium chelates to antibodies. Bifunctional chelating agents with a reactive group (e.g., isothiocyanate or N-hydroxysulfosuccinimide ester) are commonly used.[\[16\]](#)[\[17\]](#)

Materials:

- Antibody to be labeled (in a suitable buffer, e.g., carbonate-bicarbonate buffer, pH 9.0)
- Europium chelate with a reactive group (e.g., isothiocyanate-activated DTPA-Eu)
- Size-exclusion chromatography column (e.g., Sephadex G-50)
- Labeling buffer (e.g., 50 mM carbonate-bicarbonate buffer, pH 9.0)
- Elution buffer (e.g., 50 mM Tris-HCl, pH 7.8, containing 0.9% NaCl)

Procedure:

- Dissolve the Europium chelate in anhydrous dimethylformamide (DMF) to a concentration of 1 mg/mL.
- Adjust the antibody concentration to 1-5 mg/mL in the labeling buffer.
- Add the Europium chelate solution to the antibody solution at a molar ratio of approximately 50:1 (chelate:antibody).

- Incubate the reaction mixture for 4 hours at room temperature or overnight at 4°C with gentle mixing.
- Separate the labeled antibody from the unconjugated chelate using a size-exclusion chromatography column pre-equilibrated with the elution buffer.
- Collect the fractions containing the labeled antibody (typically the first peak to elute).
- Determine the concentration of the labeled antibody and the incorporation ratio of Europium.
- Store the labeled antibody at 4°C with a preservative (e.g., 0.05% sodium azide).

Protocol 2: Sandwich Immunoassay using Europium-Labeled Antibody

This protocol outlines a typical sandwich immunoassay in a 96-well microtiter plate format.

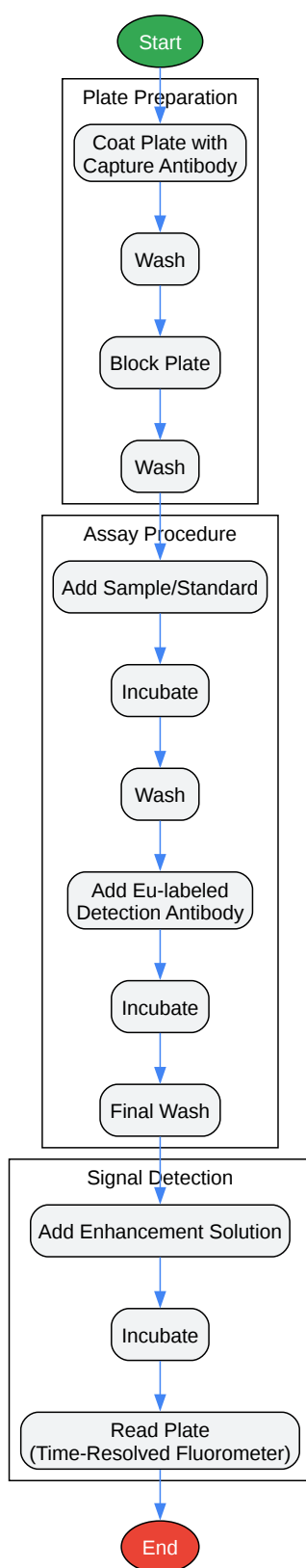
Materials:

- 96-well microtiter plates (e.g., high-binding polystyrene)
- Capture antibody
- Coating buffer (e.g., 50 mM carbonate-bicarbonate buffer, pH 9.6)
- Blocking buffer (e.g., Tris-buffered saline (TBS) containing 1% Bovine Serum Albumin (BSA))
- Wash buffer (e.g., TBS containing 0.05% Tween 20)
- Analyte standards and samples
- Europium-labeled detection antibody
- Assay buffer (e.g., TBS containing 0.1% BSA and 0.05% Tween 20)
- DELFIA Enhancement Solution
- Time-resolved fluorometer

Procedure:

- **Coating:** Dilute the capture antibody in coating buffer to a final concentration of 1-10 µg/mL. Add 100 µL to each well of the microtiter plate. Incubate overnight at 4°C or for 2 hours at 37°C.
- **Washing:** Aspirate the coating solution and wash the plate 3 times with 200 µL of wash buffer per well.
- **Blocking:** Add 200 µL of blocking buffer to each well and incubate for 1-2 hours at room temperature.
- **Washing:** Repeat the washing step as in step 2.
- **Sample/Standard Incubation:** Add 100 µL of standards and samples (diluted in assay buffer) to the respective wells. Incubate for 1-2 hours at 37°C with shaking.
- **Washing:** Repeat the washing step as in step 2.
- **Detection Antibody Incubation:** Add 100 µL of the Europium-labeled detection antibody (diluted in assay buffer) to each well. Incubate for 1 hour at 37°C with shaking.
- **Washing:** Repeat the washing step as in step 2, but increase the number of washes to 5-6 times to minimize background.
- **Signal Development:** Aspirate the final wash solution completely. Add 200 µL of DELFIA Enhancement Solution to each well. Incubate for 5-10 minutes on a shaker to allow for the dissociation of Europium ions and the formation of the fluorescent chelate.
- **Measurement:** Measure the time-resolved fluorescence using a fluorometer with an excitation wavelength of ~340 nm and an emission wavelength of ~615 nm. A time delay of 100-400 µs and a measurement window of 100-400 µs are typically used.

Experimental Workflow Diagram



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Caption: Europium immunoassay workflow.

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References

- 1. Lanthanide-based time-resolved luminescence immunoassays - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 2. pubs.acs.org [pubs.acs.org]
- 3. tulipgroup.com [tulipgroup.com]
- 4. bangslabs.com [bangslabs.com]
- 5. revvity.com [revvity.com]
- 6. Enhancing the Sensitivity of Lateral Flow Assay with Europium Nanoparticles for Accurate Human IgG Quantification | MDPI [[mdpi.com](https://www.mdpi.com/)]
- 7. Novel Time-Resolved Fluorescence Europium Nanoparticle Immunoassay for Detection of Human Immunodeficiency Virus-1 Group O Viruses Using Microplate and Microchip Platforms - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 8. Development of a europium nanoparticles lateral flow immunoassay for NGAL detection in urine and diagnosis of acute kidney injury - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 9. [researchgate.net](https://www.researchgate.net/) [[researchgate.net](https://www.researchgate.net/)]
- 10. Optimization of Time-Resolved Fluorescence Assay for Detection of Eu-DOTA-labeled Ligand-Receptor Interactions - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 11. A Europium Nanosphere-Based Time-Resolved Fluorescent Immunochromatographic Assay for the Rapid Screening of 4,4'-Dinitrocarbanilide: Aiming at Improving Strip Method Performance - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 12. Frontiers | Sensitive Time-Resolved Fluorescence Immunoassay for Quantitative Determination of Oxyfluorfen in Food and Environmental Samples [[frontiersin.org](https://www.frontiersin.org/)]
- 13. Time-resolved fluorescence immunoassay (TRFIA) for the simultaneous detection of hs-CRP and lipoprotein(a) in serum - PubMed [pubmed.ncbi.nlm.nih.gov]
- 14. Time-resolved fluorescence immunoassay (TRFIA) for the detection of Escherichia coli O157:H7 in apple cider - PubMed [pubmed.ncbi.nlm.nih.gov]
- 15. [researchgate.net](https://www.researchgate.net/) [[researchgate.net](https://www.researchgate.net/)]

- [16. qrettech.com \[qrettech.com\]](#)
- [17. Next generation of labeling reagents for quantitative and multiplexing immunoassays by the use of LA-ICP-MS - Analyst \(RSC Publishing\) DOI:10.1039/C6AN01878E \[pubs.rsc.org\]](#)
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